

A Technical Guide to the Physical Properties of 2-Methoxyheptane

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Compound of Interest

Compound Name: 2-Methoxyheptane

Cat. No.: B14605856

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Abstract

2-Methoxyheptane, a simple ether, presents potential applications in various scientific and industrial fields, including as a solvent or a building block in organic synthesis. A thorough understanding of its physical properties, particularly as a function of temperature, is crucial for its effective use and for the design of processes involving this compound. This technical guide provides an overview of the known physical properties of **2-Methoxyheptane**. Due to a lack of publicly available experimental data on its temperature-dependent properties, this document focuses on providing detailed, generalized experimental protocols for the determination of key physical parameters such as density, viscosity, and surface tension. Furthermore, it discusses the expected trends of these properties with temperature based on the general behavior of similar ethers.

Introduction

Ethers are a class of organic compounds characterized by an oxygen atom connected to two alkyl or aryl groups.^[1] Their relatively low chemical reactivity and ability to dissolve a wide range of nonpolar and moderately polar compounds make them valuable as solvents in chemical reactions and extractions.^[2] **2-Methoxyheptane** (C₈H₁₈O) is a member of this family.^[3] An ether molecule possesses a net dipole moment due to the polarity of its C-O bonds.^[1] However, unlike alcohols, ethers cannot act as hydrogen-bond donors, which results in boiling

points that are comparable to alkanes of similar molecular weight and significantly lower than corresponding alcohols.^[4]^[5]

The physical properties of a substance, such as its density, viscosity, and surface tension, are fundamental parameters that govern its behavior in various applications. For instance, in drug development, these properties can influence formulation, dissolution rates, and delivery mechanisms. The temperature dependence of these properties is of particular importance for processes that operate under varying thermal conditions.

This guide aims to provide a comprehensive resource on the physical properties of **2-Methoxyheptane**. While specific experimental data for its temperature-dependent properties are not readily available in the public domain, this document provides the methodologies to obtain such data, empowering researchers to characterize this compound for their specific needs.

General Physical Properties of 2-Methoxyheptane

While temperature-dependent experimental data is scarce, some general physical and computed properties of **2-Methoxyheptane** are known and summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	^[3]
Molecular Weight	130.23 g/mol	^[3]
CAS Number	57858-34-1	^[3]
IUPAC Name	2-methoxyheptane	^[3]
Computed XLogP3-AA	2.8	^[3]
Computed Hydrogen Bond Donor Count	0	^[3]
Computed Hydrogen Bond Acceptor Count	1	^[3]
Computed Rotatable Bond Count	5	^[3]

Note: The NIST/TRC Web Thermo Tables, a subscription-based service, may contain thermophysical and thermochemical data for **2-methoxyheptane**.[\[6\]](#)

Experimental Protocols for Determining Physical Properties

The following sections detail standard experimental procedures for measuring the density, viscosity, and surface tension of a liquid such as **2-methoxyheptane** as a function of temperature.

Density Measurement

The density of a liquid is its mass per unit volume. It is a fundamental property that is sensitive to temperature changes.[\[7\]](#)

3.1.1. Pycnometer Method

This is a simple and accurate method for determining the density of a liquid.[\[8\]](#)

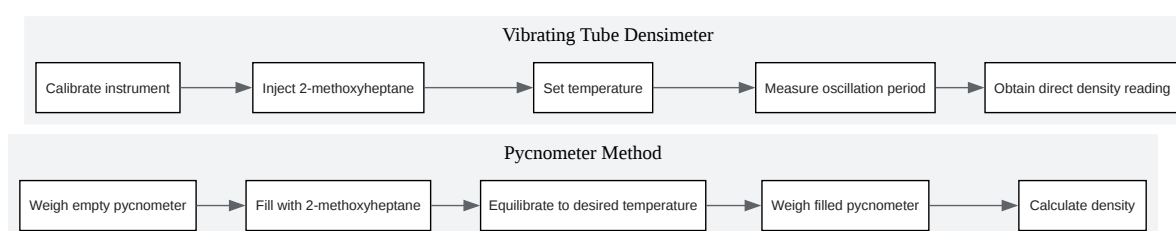
- Principle: A pycnometer is a glass flask with a precise, known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and then filled with the sample liquid, the density of the sample can be calculated.
- Procedure:
 - Clean and dry a pycnometer of known volume and determine its mass (m_{pyc}).
 - Fill the pycnometer with deionized water and place it in a temperature-controlled water bath until it reaches the desired temperature.
 - Ensure the pycnometer is completely full, with no air bubbles, and weigh it to determine the mass of the water (m_{water}).
 - Repeat the procedure with **2-methoxyheptane**, measuring its mass (m_{sample}) at the same temperature.

- The density of **2-methoxyheptane** (ρ_{sample}) can be calculated using the formula:
$$\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{water}}) * \rho_{\text{water}}$$
 where ρ_{water} is the known density of water at that temperature.
- To obtain data at various temperatures: Repeat the procedure at different, controlled temperatures.

3.1.2. Vibrating Tube Densimeter

This method is faster and can be more precise than the pycnometer method.[9]

- Principle: A U-shaped tube containing the sample is vibrated. The frequency of the vibration is dependent on the mass of the liquid in the tube, and therefore its density.[8]
- Procedure:
 - Calibrate the instrument with two fluids of known density (e.g., dry air and deionized water).
 - Inject the **2-methoxyheptane** sample into the measurement cell, ensuring there are no bubbles.
 - The instrument will automatically measure the oscillation period and calculate the density.
 - For temperature-dependent measurements, the instrument's cell holder is typically connected to a circulating water bath to control the temperature.



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Workflow for density measurement.

Viscosity Measurement

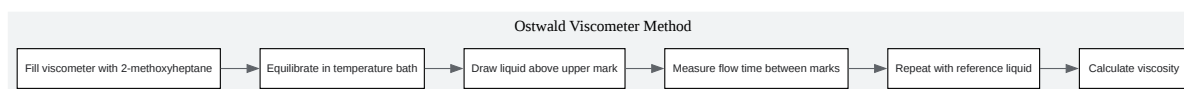
Viscosity is a measure of a fluid's resistance to flow. For liquids, viscosity typically decreases as temperature increases.^[10]

3.2.1. Ostwald Viscometer (Capillary Viscometer)

This method is based on measuring the time it takes for a fixed volume of liquid to flow through a narrow capillary.^{[11][12]}

- Principle: The time required for a liquid to pass between two marks in a capillary tube is proportional to its kinematic viscosity. By comparing this time to that of a reference liquid of known viscosity, the viscosity of the sample can be determined.
- Procedure:
 - Clean and dry the viscometer.
 - Pipette a precise volume of **2-methoxyheptane** into the larger bulb of the viscometer.
 - Place the viscometer in a constant-temperature bath until it reaches thermal equilibrium.
 - Using a pipette bulb, draw the liquid up into the smaller bulb, above the upper timing mark.
 - Release the suction and use a stopwatch to measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark (t_{sample}).
 - Repeat the procedure with a reference liquid of known viscosity (η_{ref}) and density (ρ_{ref}) at the same temperature to get its flow time (t_{ref}).
 - The viscosity of **2-methoxyheptane** (η_{sample}) can be calculated using the formula:
$$\eta_{\text{sample}} = (\rho_{\text{sample}} * t_{\text{sample}} / \rho_{\text{ref}} * t_{\text{ref}}) * \eta_{\text{ref}}$$

- To obtain data at various temperatures: Adjust the temperature of the water bath and repeat the measurements.



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Workflow for viscosity measurement.

Surface Tension Measurement

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. It is a result of cohesive forces between liquid molecules. Surface tension generally decreases with increasing temperature.^{[13][14]}

3.3.1. Du Noüy Ring Method

This is a widely used method for measuring surface tension.^{[15][16]}

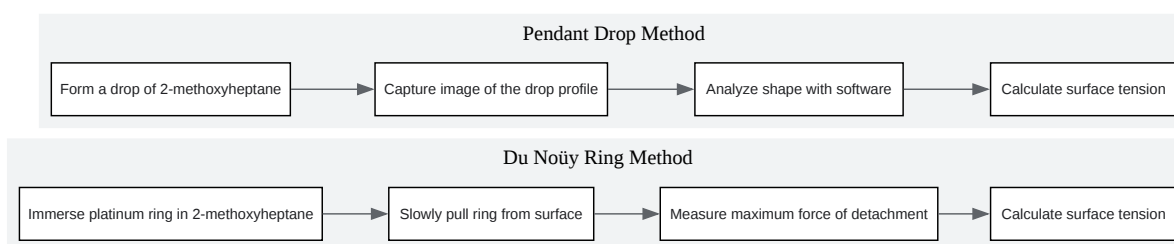
- Principle: This method measures the force required to detach a platinum-iridium ring from the surface of a liquid. This force is proportional to the surface tension.
- Procedure:
 - A clean platinum ring is attached to a sensitive balance (tensiometer).
 - A sample of **2-methoxyheptane** is placed in a vessel on a platform that can be raised and lowered.
 - The liquid is raised until the ring is submerged.
 - The platform is then slowly lowered, causing the ring to pull through the surface, bringing with it a meniscus of liquid.

- The force is recorded continuously, and the maximum force just before the meniscus breaks from the ring is used to calculate the surface tension.
- To obtain data at various temperatures: The sample vessel can be jacketed to allow for temperature control via a circulating fluid.

3.3.2. Pendant Drop Method

This is an optical method for determining surface and interfacial tension.^{[16][17]}

- Principle: The shape of a drop of liquid hanging from a needle is determined by the balance between gravity, which elongates the drop, and surface tension, which tries to keep it spherical. The surface tension can be calculated by analyzing the drop's shape.
- Procedure:
 - A drop of **2-methoxyheptane** is formed at the tip of a syringe needle.
 - A high-resolution camera captures an image of the pendant drop.
 - Software analyzes the profile of the drop and fits it to the Young-Laplace equation to determine the surface tension.
- To obtain data at various temperatures: The syringe and the environment around the drop can be temperature-controlled.



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